

# Propionaldehyde-2,2-d2 CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Propionaldehyde-2,2-d2*

CAS No.: *39493-21-5*

Cat. No.: *B1625691*

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## Technical Monograph: Propionaldehyde-2,2-d2

CAS Number: 39493-21-5 Molecular Weight: 60.09 g/mol

### Executive Summary & Chemical Identity

**Propionaldehyde-2,2-d2** (2,2-Dideuteropropanal) is a stable isotope-labeled isotopologue of propionaldehyde where the two hydrogen atoms at the

-carbon position are substituted with deuterium.<sup>[1]</sup> It serves as a critical internal standard in bioanalytical mass spectrometry and a mechanistic probe in metabolic toxicology.

Its primary value lies in the retention of the isotopic label during carbonyl-targeted metabolic oxidations (e.g., by Aldehyde Dehydrogenase), unlike C1-labeled aldehydes which often lose the label or exhibit significant primary Kinetic Isotope Effects (KIE).

### Physicochemical Properties

| Property         | Data                             |
|------------------|----------------------------------|
| CAS Number       | 39493-21-5                       |
| Unlabeled CAS    | 123-38-6                         |
| Chemical Formula |                                  |
| Molecular Weight | 60.09 g/mol                      |
| Structure        |                                  |
| Appearance       | Colorless, volatile liquid       |
| Boiling Point    | 46–50 °C                         |
| Isotopic Purity  | Typically<br>98 atom % D         |
| Solubility       | Soluble in water, alcohol, ether |

## Synthesis & Production: The -Exchange Mechanism

The synthesis of **Propionaldehyde-2,2-d<sub>2</sub>** exploits the acidity of the

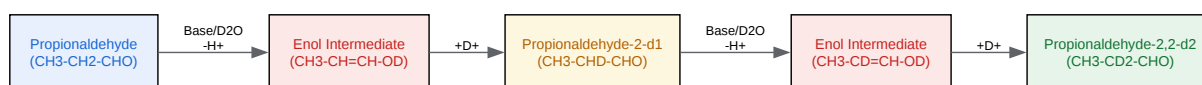
-protons (

). Unlike the formyl proton (C1), which is non-acidic, the C2 protons can be exchanged with deuterium oxide (

) via an enol or enolate intermediate.

### Mechanistic Workflow

The following diagram illustrates the stepwise H/D exchange process. Note that the reaction must be controlled to prevent self-aldol condensation, a common side reaction for enolizable aldehydes.



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Figure 1: Stepwise base-catalyzed H/D exchange mechanism converting native propionaldehyde to the 2,2-d<sub>2</sub> isotopologue.

## Experimental Protocol: Buffered Exchange

Note: This protocol is designed to minimize polymerization.

- Reagents: Propionaldehyde (freshly distilled), Deuterium Oxide (D<sub>2</sub>O, 99.9%), Pyridine (catalyst).
- Procedure:
  - Mix propionaldehyde with a 5-fold molar excess of D<sub>2</sub>O.
  - Add 1-2 mol% pyridine. Stronger bases (like NaOH) increase the risk of aldol condensation and should be avoided.
  - Stir at ambient temperature for 24 hours.
  - Separation: Due to the boiling point similarity, the product is isolated via drying (anhydrous Na<sub>2</sub>SO<sub>4</sub>) and fractional distillation.
  - Repetition: To achieve >98% enrichment, the isolated aldehyde is subjected to a second exchange cycle with fresh D<sub>2</sub>O.

## Applications in Drug Development & Research

### A. Bioanalytical Internal Standard (LC-MS/GC-MS)

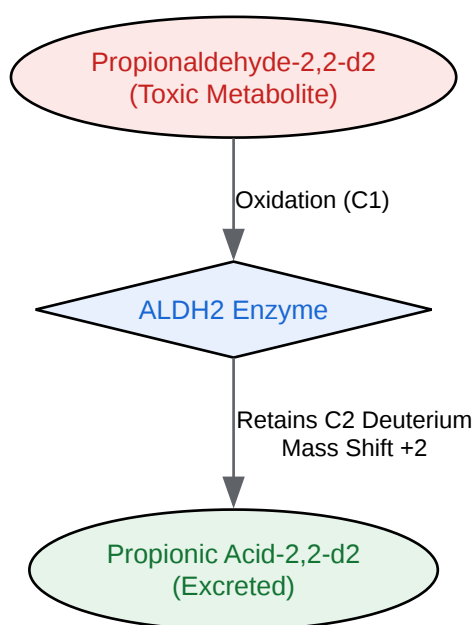
Propionaldehyde is a biomarker for lipid peroxidation and oxidative stress (e.g., in asthma breath condensate). The 2,2-d<sub>2</sub> variant is the preferred internal standard (IS) for these assays.

- Why 2,2-d<sub>2</sub>?
  - Mass Shift (+2 Da): Provides sufficient separation from the M+0 natural abundance peak.
  - Stability: The C2-D bonds are not involved in the primary derivatization reactions often used to stabilize aldehydes (e.g., DNPH derivatization), ensuring the label remains intact during sample prep.

## B. Mechanistic Toxicology: ALDH Pathway Probing

Aldehyde Dehydrogenase (ALDH) detoxifies propionaldehyde to propionic acid. This isotope allows researchers to track this specific metabolic flux without "metabolic switching."

- Metabolic Logic: The oxidation occurs at C1. Since the deuterium labels are at C2, they are retained in the metabolite.
  - Reaction:
  - If C1-d<sub>1</sub> ( ) were used, the deuterium would be abstracted during oxidation, resulting in loss of the label and a significant primary Kinetic Isotope Effect (KIE) that could artificially slow metabolism.



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Figure 2: Metabolic fate of **Propionaldehyde-2,2-d2** mediated by Aldehyde Dehydrogenase (ALDH), showing retention of the isotopic label.

## Handling & Stability

- Volatility: With a boiling point of ~48°C, the compound is highly volatile. Standards should be stored in septum-sealed vials at -20°C.
- Oxidation: Air-sensitive. It spontaneously oxidizes to propionic acid-2,2-d2 if exposed to atmospheric oxygen. Store under Argon or Nitrogen.
- Polymerization: Can form para-propionaldehyde (trimer) upon long-term storage, especially if traces of acid are present.

## References

- LGC Standards.**Propionaldehyde-2,2-d2** Reference Standard. Retrieved from
- Sigma-Aldrich.**Propionaldehyde-2,2-d2** Product Specification. Retrieved from
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- National Institutes of Health (NIH) PubChem.**Propionaldehyde-2,2-d2** Compound Summary. Retrieved from
- U.S. EPA.Toxicological Review of Propionaldehyde. Integrated Risk Information System (IRIS).[2] Retrieved from

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## Sources

- [1. Propionaldehyde-2,2-d2 D 98atom 39493-21-5 \[sigmaaldrich.com\]](#)
- [2. iris.epa.gov \[iris.epa.gov\]](#)
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